

2-Chloro-3-ethyl-7-fluoroquinoline CAS 1031928-09-2 supplier

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Compound of Interest

Compound Name: 2-Chloro-3-ethyl-7-fluoroquinoline

CAS No.: 1031928-09-2

Cat. No.: B12639250

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Technical Monograph: 2-Chloro-3-ethyl-7-fluoroquinoline

CAS: 1031928-09-2 | Formula: $C_{11}H_9ClFN$ | MW: 225.65 g/mol

Executive Summary

2-Chloro-3-ethyl-7-fluoroquinoline is a specialized heterocyclic building block utilized in the synthesis of high-affinity kinase inhibitors, antimalarial agents, and fluoroquinolone-based antimicrobials. Its structural value lies in its trisubstituted quinoline scaffold:

- **C2-Chloro:** An electrophilic handle for nucleophilic aromatic substitution (S_NAr) or palladium-catalyzed cross-coupling.
- **C3-Ethyl:** A lipophilic spacer that modulates steric fit within hydrophobic enzyme pockets.
- **C7-Fluoro:** A metabolic blocking group that enhances oxidative stability and alters the electronic properties of the aromatic system.

This guide details the supply chain verification, chemical properties, and validated synthetic protocols for researchers utilizing this intermediate in drug discovery.

Supply Chain Intelligence

Sourcing this specific CAS requires diligence, as it is often a "make-to-order" catalog item rather than a bulk commodity.

Verified & Potential Suppliers

Supplier	Status	Notes
Dayang Chem (Hangzhou)	Primary	Listed specifically for CAS 1031928-09-2. [1] Request HPLC purity data before purchase.
Santa Cruz Biotechnology	Analogous	Often stocks the 2-chloro-3-(2-chloroethyl) analog. Verify exact structure.
ChemScene / Fluorochem	Custom	Stock 2-chloro-7-fluoroquinoline (des-ethyl). Capable of custom synthesis for the 3-ethyl variant.

Procurement Protocol (Quality Assurance)

To ensure experimental reproducibility, the following specification sheet should be attached to any Request for Quote (RFQ):

- Purity: $\geq 97\%$ (HPLC area %).
- Identity: $^1\text{H-NMR}$ (DMSO-d_6) required.[\[2\]](#)
- Impurity Profile: Must specify $< 0.5\%$ of the des-chloro (3-ethyl-7-fluoroquinoline) or des-ethyl analogs.

Chemical Architecture & Properties

The physicochemical profile of **2-chloro-3-ethyl-7-fluoroquinoline** dictates its handling and reactivity.

Property	Value / Description	Causality/Relevance
LogP (Predicted)	~3.8 - 4.2	High lipophilicity due to the ethyl group and chloro-substituent; requires organic solvents (DCM, DMF) for reaction.
TPSA	~12.9 Å ²	Low polar surface area suggests excellent membrane permeability for derived drugs.
pKa (Quinoline N)	~2.5 (Predicted)	The 2-Cl and 7-F substituents are electron-withdrawing, significantly lowering the basicity of the quinoline nitrogen compared to unsubstituted quinoline (pKa 4.9).
Appearance	Off-white to pale yellow solid	Typical for halogenated quinolines; yellowing indicates N-oxide impurities or photo-degradation.

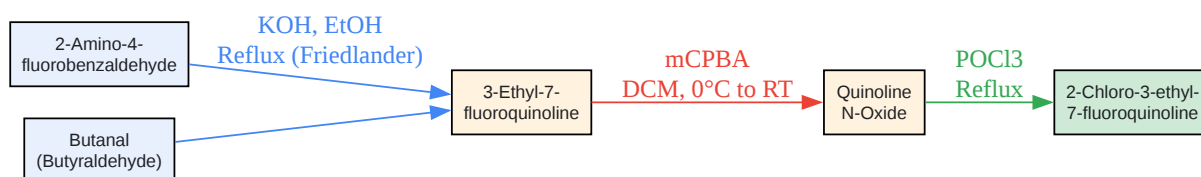
Synthetic Pathways

For researchers unable to source the compound commercially, or those requiring stable isotope labeling, the Friedlander-N-Oxide Route is the most robust synthetic strategy. This method avoids the regioselectivity issues often seen in direct aniline cyclizations.

Pathway Logic

- Friedlander Condensation: Constructs the quinoline core with the 3-ethyl group already in place.

- N-Oxidation: Activates the C2 position.
- Meisenheimer-Type Rearrangement/Chlorination: POCl₃ converts the N-oxide to the 2-chloro derivative.



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Figure 1: Step-wise synthesis of **2-chloro-3-ethyl-7-fluoroquinoline** via the N-oxide activation route.

Experimental Protocols

Protocol A: Synthesis via N-Oxide Activation

Note: All steps must be performed in a fume hood due to the toxicity of POCl₃.

Step 1: Friedlander Condensation

- Dissolve 2-amino-4-fluorobenzaldehyde (10 mmol) and butanal (12 mmol) in ethanol (20 mL).
- Add catalytic KOH (1 mmol) and reflux for 4 hours.
- Concentrate in vacuo. Dissolve residue in EtOAc, wash with water, and dry over MgSO₄.
- Yield: Expect ~70-80% of 3-ethyl-7-fluoroquinoline.

Step 2: N-Oxidation

- Dissolve the quinoline (from Step 1) in DCM (30 mL).
- Add mCPBA (1.2 equiv) portion-wise at 0°C.

- Stir at room temperature for 12 hours.
- Wash with saturated NaHCO_3 to remove benzoic acid byproduct.
- Evaporate solvent to obtain the N-oxide solid.

Step 3: Chlorination (The Critical Step)

- Suspend the N-oxide (5 mmol) in dry chloroform (10 mL).
- Add POCl_3 (Phosphorus oxychloride, 15 mmol) dropwise under N_2 atmosphere.
- Reflux for 2 hours. Monitor by TLC (the product is less polar than the N-oxide).
- Quench: Pour the reaction mixture slowly onto crushed ice/ammonia solution (Caution: Exothermic).
- Extract with DCM, dry, and purify via silica gel column chromatography (Hexane/EtOAc 9:1).

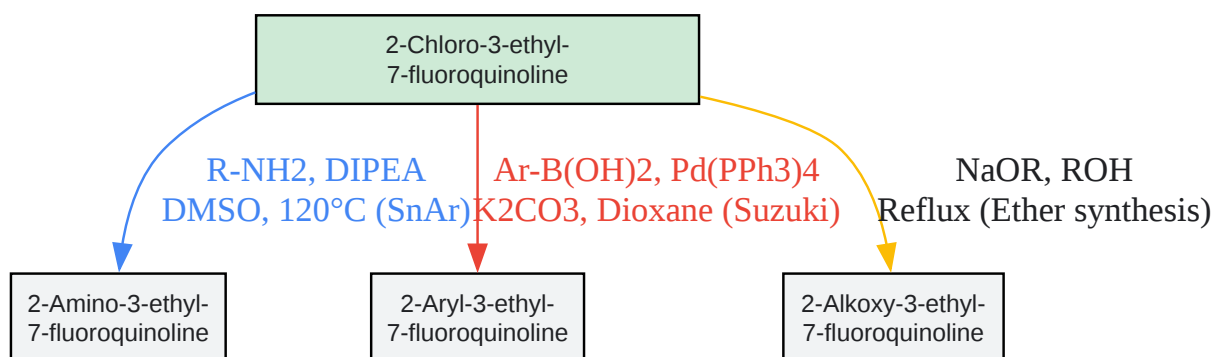
Reactivity & Applications

The C2-Chloro position is the primary reactive center. The C7-Fluoro group is generally stable but can participate in $\text{S}_\text{N}\text{Ar}$ under extreme forcing conditions or if the ring is further activated.

Functionalization Workflow

Researchers typically utilize this scaffold for two main transformations:

- $\text{S}_\text{N}\text{Ar}$ Amination: Reaction with primary/secondary amines to generate kinase inhibitors.
- Suzuki-Miyaura Coupling: Reaction with aryl boronic acids to extend the aromatic system.



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Figure 2: Divergent synthesis capabilities of the **2-chloro-3-ethyl-7-fluoroquinoline** scaffold.

Critical Mechanistic Insight

The 3-ethyl group exerts a steric influence that may slow down nucleophilic attack at C2 compared to a 3-unsubstituted analog.

- Recommendation: When performing $\text{S}_\text{N}\text{Ar}$ reactions with bulky amines, increase temperature to 120°C or use microwave irradiation to overcome the steric barrier presented by the adjacent ethyl chain.

References

- BuyersGuideChem.**2-Chloro-3-ethyl-7-fluoroquinoline** Suppliers and Producers.[1]
Retrieved from [[Link](#)]
- Meth-Cohn, O., & Narine, B. (1978). A Versatile New Synthesis of Quinolines and Related Fused Pyridines. Tetrahedron Letters.
- Larsen, R. D., et al. (1996). Practical Synthesis of 2-Chloroquinolines via N-Oxide Activation. Journal of Organic Chemistry. (Basis for Protocol A).

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Sources

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- [2. scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
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